

Navigating the Dichotomines: A Technical Guide to the Bioactive Alkaloids of *Stellaria dichotoma*

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Compound of Interest

Compound Name: *Dichotomine D*

Cat. No.: B15587330

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Executive Summary

This technical guide delves into the chemical and pharmacological properties of dichotomine alkaloids isolated from *Stellaria dichotoma*. While the specific compound "**Dichotomine D**" (CAS Number: 755036-50-1) remains structurally uncharacterized in the reviewed scientific literature, this document provides a comprehensive overview of the well-documented β -carboline alkaloids and cyclic peptides from the same plant genus. This guide synthesizes available data on their chemical properties, biological activities, and mechanisms of action, supported by detailed experimental protocols and pathway diagrams to facilitate further research and drug discovery efforts.

The Enigma of Dichotomine D

The CAS number 755036-50-1 is assigned to a compound referred to as **Dichotomine D**. However, extensive searches of scientific databases and literature have not yielded a definitive chemical structure or detailed biological data for a compound with this specific designation. The name "dichotomine" is used for a series of related β -carboline alkaloids isolated from *Stellaria dichotoma*. It is plausible that **Dichotomine D** belongs to this family of compounds, but without structural elucidation, its specific properties remain unknown. Researchers are advised to exercise caution when interpreting data solely based on the CAS number and to seek definitive structural confirmation.

β -Carboline Alkaloids from *Stellaria dichotoma*: A Profile

The roots of *Stellaria dichotoma* var. *lanceolata* are a rich source of β -carboline alkaloids, a class of compounds known for their diverse pharmacological activities. Several novel compounds, including dichotomides III-XIV and dichotomine E, have been isolated and characterized. These compounds share a common tricyclic pyrido[3,4-b]indole core structure.

Physicochemical Properties

While specific data for **Dichotomine D** is unavailable, the general properties of related β -carboline alkaloids are summarized below.

Property	Description
Core Structure	Tricyclic pyrido[3,4-b]indole
Compound Class	β -Carboline Alkaloids
Source	Roots of <i>Stellaria dichotoma</i> var. <i>lanceolata</i>
General Solicitation	Typically isolated as crystalline solids.
Solubility	Varies based on specific substitutions; generally soluble in organic solvents like methanol and chloroform.

Pharmacological Activities and Mechanism of Action

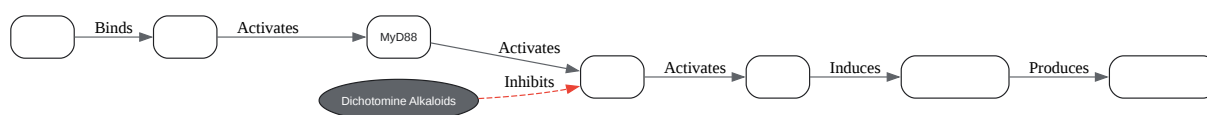
The β -carboline alkaloids from *Stellaria dichotoma* have demonstrated significant biological activities, primarily anti-inflammatory and cytotoxic effects.

Anti-inflammatory Activity

Several dichotomine alkaloids exhibit potent anti-inflammatory effects by inhibiting the production of nitric oxide (NO) in lipopolysaccharide (LPS)-stimulated RAW 264.7 macrophage

cells.[1][2] The IC₅₀ values for this inhibition range from 11.3 to 19.3 μ M, indicating significant potential for development as anti-inflammatory agents.[1][2]

The anti-inflammatory action of these alkaloids is linked to the modulation of inflammatory signaling pathways. In LPS-activated macrophages, the production of NO is primarily mediated by the inducible nitric oxide synthase (iNOS) enzyme, which is regulated by the transcription factor NF- κ B.



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Caption: Putative signaling pathway for the anti-inflammatory action of Dichotomine alkaloids.

Cytotoxic and Other Activities

Tertiary and quaternary alkaloid extracts from *Stellaria dichotoma* have shown cytotoxicity against leukemic cells.[3] Furthermore, a cyclic hexapeptide isolated from the plant, dichotomin A, has demonstrated cell growth inhibitory activity.[4] An herbal extract from *Stellaria dichotoma* var. *lanceolata* has also been shown to attenuate inflammatory responses in *Mycobacterium abscessus* infections by inhibiting the activation of NF- κ B and MAPK signaling pathways.[5]

Experimental Protocols

For researchers aiming to replicate or build upon existing studies, the following experimental methodologies have been reported for the investigation of alkaloids from *Stellaria dichotoma*.

Isolation and Purification of β -Carboline Alkaloids

- Extraction: The air-dried and powdered roots of *Stellaria dichotoma* var. *lanceolata* are typically extracted with methanol (MeOH). The resulting extract is then partitioned between ethyl acetate (EtOAc) and water. The aqueous layer is further extracted with n-butanol (n-BuOH).

- **Chromatography:** The EtOAc and n-BuOH soluble fractions are subjected to repeated column chromatography on silica gel, Sephadex LH-20, and preparative HPLC to yield the pure alkaloids.

In Vitro Anti-inflammatory Assay: Nitric Oxide (NO) Inhibition

- **Cell Culture:** RAW 264.7 macrophage cells are cultured in DMEM supplemented with 10% FBS and antibiotics at 37°C in a 5% CO₂ humidified atmosphere.
- **Assay Procedure:** Cells are seeded in 96-well plates and pre-treated with various concentrations of the test compounds for 1 hour. Subsequently, cells are stimulated with lipopolysaccharide (LPS, 1 µg/mL) for 24 hours.
- **NO Determination:** The concentration of nitrite, a stable metabolite of NO, in the culture supernatant is measured using the Griess reagent. The absorbance at 540 nm is measured, and the amount of nitrite is determined from a sodium nitrite standard curve.
- **Cell Viability:** The viability of the cells after treatment with the compounds is assessed using the MTT assay to exclude the possibility that the observed NO inhibition is due to cytotoxicity.

Conclusion and Future Directions

The alkaloids isolated from *Stellaria dichotoma*, particularly the β -carboline derivatives, represent a promising source of new therapeutic agents with potent anti-inflammatory and cytotoxic activities. While the specific identity of **Dichotomine D** remains to be elucidated, the well-characterized dichotomines and dichotomides provide a strong foundation for further investigation. Future research should focus on the definitive structural determination of **Dichotomine D**, a comprehensive evaluation of the structure-activity relationships within this class of alkaloids, and in-depth mechanistic studies to fully understand their therapeutic potential. The detailed experimental protocols provided in this guide offer a roadmap for researchers to advance our understanding of these fascinating natural products.

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